

Health and safety data for 1-(4-Bromophenylsulfonyl)-1H-pyrrole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Bromophenylsulfonyl)-1H-pyrrole

Cat. No.: B102771

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An In-Depth Technical Guide to the Health and Safety of **1-(4-Bromophenylsulfonyl)-1H-pyrrole**

This guide provides a comprehensive overview of the available health and safety information for the chemical compound **1-(4-Bromophenylsulfonyl)-1H-pyrrole**, intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **1-(4-Bromophenylsulfonyl)-1H-pyrrole** are summarized below. These properties are essential for the safe handling, storage, and use of this compound in a laboratory setting.

Property	Value
Molecular Formula	C ₁₀ H ₈ BrNO ₂ S
Molecular Weight	286.15 g/mol
CAS Number	16851-84-6
Melting Point	58 - 60 °C (136 - 140 °F)[1]
Boiling Point	234 °C (453 °F)[1]
Appearance	Solid
Storage Temperature	Room Temperature, sealed in a dry place[2]

Toxicological and Hazard Data

Toxicological information is critical for assessing the potential risks associated with exposure to a chemical substance. While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **1-(4-Bromophenylsulfonyl)-1H-pyrrole** are not readily available in the public domain, the compound has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Irritation	2	H315: Causes skin irritation[1]	Exclamation Mark	Warning[1]
Eye Irritation	2A	H319: Causes serious eye irritation[1]	Exclamation Mark	Warning[1]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[1]	Exclamation Mark	Warning[1]

No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[1\]](#)

Experimental Protocols for Hazard Assessment

The GHS hazard classifications are determined through standardized experimental protocols. The following sections describe the principles of the OECD (Organisation for Economic Co-operation and Development) guidelines relevant to the identified hazards for this compound.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit, with untreated skin serving as a control.[\[1\]](#)[\[4\]](#)
- Methodology:
 - The test substance (0.5 g for a solid) is applied to the shaved skin of the animal.[\[1\]](#)
 - The application site is covered with a gauze patch.
 - The exposure period is typically 4 hours, after which the substance is removed.[\[1\]](#)
 - Observations for signs of erythema (redness) and edema (swelling) are made at 60 minutes, and then at 24, 48, and 72 hours after removal.[\[3\]](#)
 - If effects persist, observations may continue for up to 14 days to determine reversibility.[\[1\]](#)
[\[3\]](#)
- Evaluation: The severity of skin reactions is scored. If the observed effects are not reversible within the observation period, the substance is considered a skin irritant.[\[1\]](#)

Acute Eye Irritation/Corrosion (OECD 405)

This guideline evaluates the potential of a substance to produce irritation or corrosion when applied to the eye.[\[6\]](#)[\[7\]](#)

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal, typically an albino rabbit. The untreated eye serves as a control. [6][8]
- Methodology:
 - Prior to the in vivo test, a weight-of-the-evidence analysis of existing data is performed to avoid unnecessary animal testing.[9]
 - If the test is deemed necessary, a single animal is used for an initial test.[6]
 - The eye is examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[8][10]
 - If a corrosive or severe irritant effect is not observed initially, the test is confirmed using up to two additional animals.[8][9]
 - The observation period is typically up to 21 days to assess the reversibility of any effects. [6][9]
- Evaluation: Ocular responses are scored to determine the degree of irritation. The reversibility of the lesions is a key factor in the final classification.[8]

Acute Inhalation Toxicity (OECD 403)

This test provides information on health hazards likely to arise from short-term exposure to a substance via inhalation.[2][11][12]

- Principle: The test is designed to determine the median lethal concentration (LC50) and other toxic effects of a test article after inhalation exposure for a set period.[12][13]
- Methodology:
 - The preferred species is the rat. Groups of animals are exposed to the test substance, typically as a dust or aerosol for a solid compound, for a fixed duration (usually 4 hours). [2][12]

- The test can be conducted as a limit test (one concentration) or a main study with at least three different concentrations.[13][14]
- Animals are observed for at least 14 days following exposure.[2][13]
- During and after exposure, animals are monitored for clinical signs of toxicity, behavioral changes, and body weight fluctuations.[12]
- At the end of the study, a gross necropsy is performed on all animals.[2][12]
- Evaluation: The LC50 value is calculated based on mortality data. The study also provides information on non-lethal toxic effects and target organs.[12]

Visualized Workflows and Potential Mechanisms

Hazard Assessment Workflow

The following diagram illustrates the logical workflow for assessing the acute toxicity of a chemical substance like **1-(4-Bromophenylsulfonyl)-1H-pyrrole** based on the identified hazards.

Figure 1. General Hazard Assessment Workflow

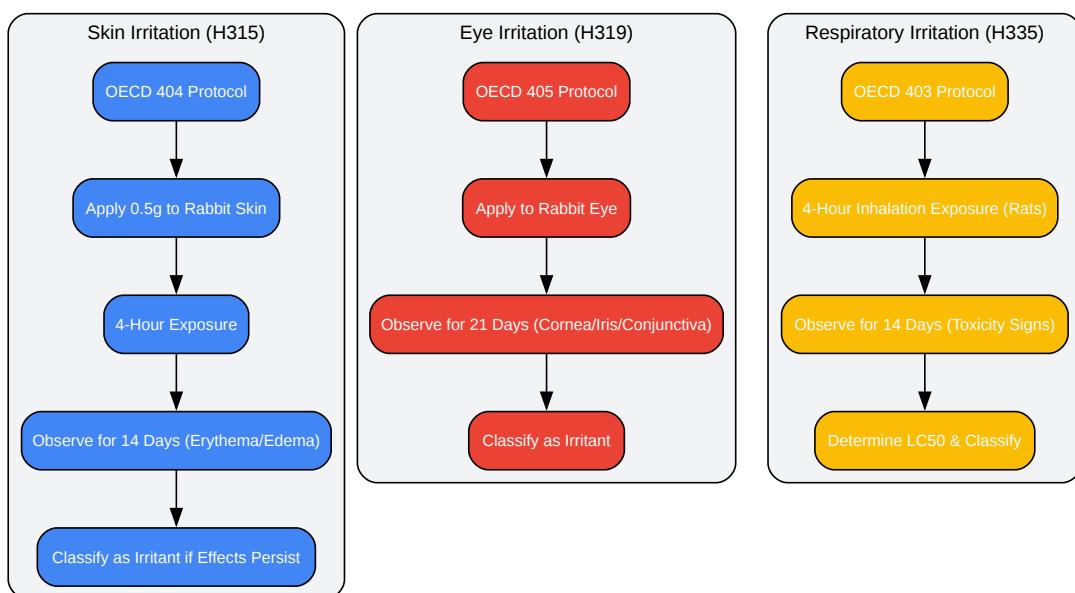
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Figure 1. General Hazard Assessment Workflow

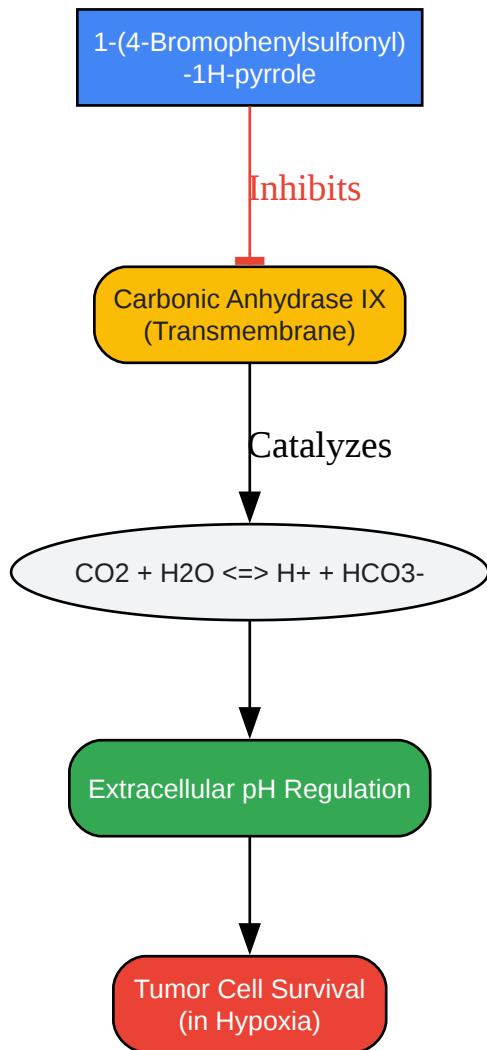
Hypothesized Mechanism of Action

While the specific toxicological mechanism of **1-(4-Bromophenylsulfonyl)-1H-pyrrole** is not documented, some related sulfonamide derivatives bearing a pyrrole scaffold have been investigated as inhibitors of carbonic anhydrase (CA) isoforms, particularly transmembrane CAs that are active in hypoxic conditions, such as in tumors.[15] This suggests a potential, though unconfirmed, mechanism of toxicity or biological activity. Other pyrrole derivatives have

been explored as potassium-competitive acid blockers (P-CABs) by inhibiting H⁺,K⁺-ATPase. [16][17]

The diagram below illustrates a hypothesized signaling pathway related to carbonic anhydrase inhibition.

Figure 2. Hypothesized Pathway: Carbonic Anhydrase Inhibition



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Figure 2. Hypothesized Pathway: Carbonic Anhydrase Inhibition

Safe Handling and First Aid

Given the GHS classifications, the following handling and first aid procedures are recommended.

- Prevention:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
 - Wash skin thoroughly after handling.[\[1\]](#)
 - Use only outdoors or in a well-ventilated area.[\[1\]](#)
 - Wear protective gloves, eye protection, and face protection.[\[1\]](#)
- First Aid Measures:
 - If on Skin: Wash with plenty of soap and water.[\[1\]](#)
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - General Advice: Show the safety data sheet to the doctor in attendance.[\[1\]](#)

This guide is based on currently available data and should be used in conjunction with a comprehensive Safety Data Sheet (SDS) for **1-(4-Bromophenylsulfonyl)-1H-pyrrole**.

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- To cite this document: BenchChem. [Health and safety data for 1-(4-Bromophenylsulfonyl)-1H-pyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102771#health-and-safety-data-for-1-4-bromophenylsulfonyl-1h-pyrrole>]

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